

Personal protective equipment for handling TIS108

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TIS108

Cat. No.: B15607597

[Get Quote](#)

Essential Safety and Handling Guide for TIS108

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **TIS108**. Given that a specific Safety Data Sheet (SDS) for **TIS108** is not publicly available, these recommendations are based on best practices for handling solid, biologically active small molecules in a laboratory setting. It is imperative to consult the supplier-provided SDS upon receipt of the compound for definitive safety information.

Personal Protective Equipment (PPE)

Appropriate PPE is critical to ensure personal safety when handling **TIS108**. The following table summarizes the recommended PPE based on standard laboratory safety protocols.

Equipment	Specification	Purpose
Hand Protection	Nitrile or butyl rubber gloves	To prevent skin contact with the compound.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes or airborne particles.
Body Protection	Laboratory coat	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for handling large quantities or if dust is generated.	To prevent inhalation of the compound.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **TIS108** and to prevent accidental exposure or contamination.

Procedure	Guideline	Rationale
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid generating dust.	To minimize inhalation exposure.
Avoid contact with skin, eyes, and clothing.	To prevent accidental exposure and absorption.	
Wash hands thoroughly after handling.	To remove any residual contamination.	
Storage	Store in a tightly sealed container. [1]	To prevent contamination and degradation.
Keep in a cool, dry place away from light. [1]	To maintain the stability of the compound.	
Store locked up and inaccessible to unauthorized personnel.	To ensure security and prevent misuse.	

Disposal Plan

Dispose of **TIS108** and any contaminated materials in accordance with institutional, local, and national regulations for chemical waste.

Waste Type	Disposal Method	Container
Solid TIS108 Waste	Dispose of as chemical waste.	A designated, sealed, and properly labeled waste container.
Contaminated Labware (e.g., pipette tips, tubes)	Dispose of as chemical waste.	A designated, sealed, and properly labeled waste container.
Solutions of TIS108	Dispose of as liquid chemical waste.	A designated, sealed, and properly labeled liquid waste container.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operational workflow for safely handling **TIS108** in a laboratory setting.

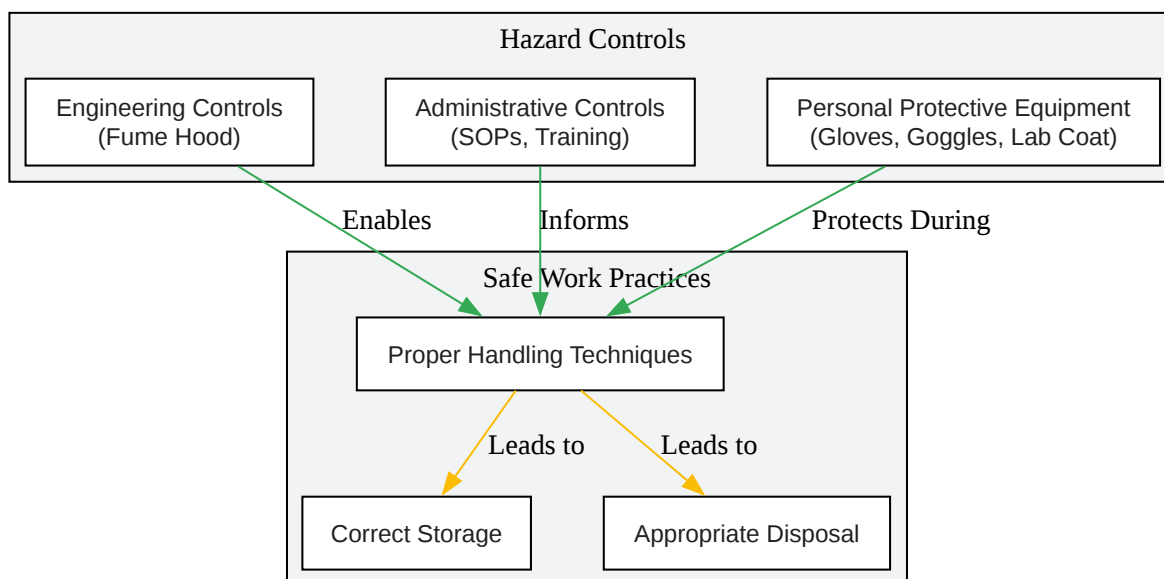


[Click to download full resolution via product page](#)

TIS108 Safe Handling Workflow

Logical Relationships of Safety Precautions

This diagram illustrates the hierarchical and interconnected nature of safety measures when working with **TIS108**.



[Click to download full resolution via product page](#)

Hierarchy of Safety Precautions

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [phytoab.com](https://www.phytoab.com) [phytoab.com]
- To cite this document: BenchChem. [Personal protective equipment for handling TIS108]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15607597/docs#personal-protective-equipment-for-handling-tis108\]](https://www.benchchem.com/product/b15607597/docs#personal-protective-equipment-for-handling-tis108)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)